

Application Notes and Protocols for Danuglipron Administration in Rodent Obesity Models

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Compound of Interest

Compound Name: Danuglipron

Cat. No.: B610018

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These application notes provide a comprehensive overview and detailed protocols for the administration of **danuglipron** (PF-06882961), a small-molecule glucagon-like peptide-1 receptor (GLP-1R) agonist, in rodent models of obesity. This document is intended for researchers, scientists, and drug development professionals engaged in preclinical studies of metabolic diseases.

Introduction

Danuglipron is an orally bioavailable small-molecule agonist of the GLP-1R, a key target in the treatment of type 2 diabetes and obesity.^{[1][2][3]} Activation of the GLP-1R stimulates glucose-dependent insulin secretion, suppresses glucagon release, delays gastric emptying, and promotes satiety, leading to reduced food intake and body weight.^{[2][4]} Preclinical studies in rodent models are crucial for evaluating the efficacy and mechanism of action of **danuglipron**. Due to species-specific differences in GLP-1R binding, **danuglipron** is effective in primates and humans but not in wild-type rodents.^{[2][5]} Therefore, preclinical efficacy studies in rodents necessitate the use of a humanized GLP-1R (hGLP-1R) knock-in mouse model.^{[1][3][6][7][8][9]}

Key Signaling Pathway

Danuglipron activates the GLP-1R, a G protein-coupled receptor (GPCR), initiating a signaling cascade that primarily involves the production of cyclic AMP (cAMP).^{[4][6]} This leads to downstream effects on glucose homeostasis and appetite regulation. The simplified signaling pathway is illustrated below.

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